

Basic Properties and Related Research Context

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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The table below summarizes the key physical and chemical properties of **ZONYL FS-300** as reported in the search results. This data is essential for any experimental design.

Property	Specification / Value
Chemical Name	ZONYL FS-300 [1] [2]
CAS Number	197664-69-0 [1] [3] [4]
Molecular Formula	RfCH ₂ CH ₂ O(CH ₂ CH ₂ O) _x H [1] [3] [4]
Type	Non-ionic fluorosurfactant [4] [5] [6]
Density	1.10 g/mL ± 0.05 g/mL at 20 °C [1] [3] [4]
Melting Point	-5 °C [1] [4]
Boiling Point	~100 °C [4]
Flash Point	~22 °C (for concentrate) [4]
Appearance	Liquid [4]
Common Form	Aqueous solution (~25% - ~40% solids in water) [3] [7]

Property	Specification / Value
Solubility	Soluble in water and THF [4]
Key Features	Excellent wetting, spreading, leveling; stable under extreme conditions; reduces surface tension [4] [6]

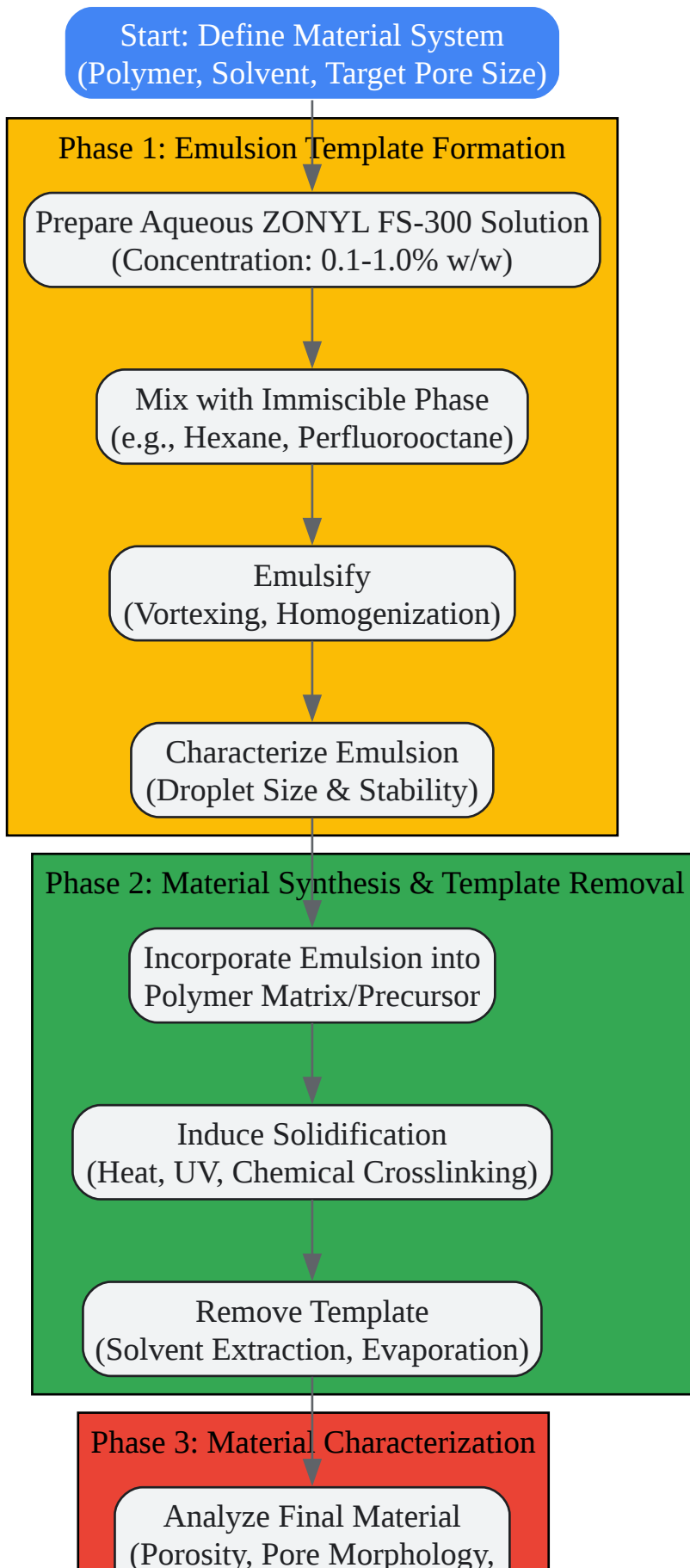
Although its use as a direct pore template is not documented, research shows **ZONYL FS-300** is used in material science for its surface-active properties. One study used it to create **complex emulsions** with hexane and perfluorooctane, where the emulsion's topology (e.g., Janus or double emulsion) could be controlled by the mass ratio of **ZONYL FS-300** to a light-responsive surfactant [8]. This principle of creating and stabilizing complex liquid phases is highly relevant to pore template formation.

Another application demonstrated its use in synthesizing **stretchable and transparent conductive electrodes** from PEDOT:PSS. Here, **ZONYL FS-300** improved the adhesion of the conductive polymer to hydrophobic substrates and acted as a plasticizer, enhancing the material's mechanical properties [5]. This shows its utility in modifying material morphology and interface interactions.

Proposed Experimental Workflow for Pore Templating

Based on the general principles of pore generation and the known functionalities of **ZONYL FS-300**, the following workflow outlines a logical, step-by-step approach for initial experimentation. This is a theoretical framework that would require empirical optimization.

The diagram below maps out the key decision points and phases in developing a pore templating protocol using **ZONYL FS-300**.



Mechanical Properties)

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Critical Considerations and Further Research

When exploring this uncharted application, please keep the following points in mind:

- **Parameter Optimization is Key:** The final pore structure will be highly sensitive to numerous variables. A rigorous Design of Experiments (DoE) approach is recommended to systematically test the effects of **ZONYL FS-300** concentration, mixing speed and time, oil-to-water ratio, and the choice of the polymer and solvent.
- **Environmental and Health Concerns:** **ZONYL FS-300** is a per- or polyfluoroalkyl substance (PFAS) [3]. These compounds are known for their environmental persistence. Adhere to all safety guidelines, consult the material safety data sheet (MSDS), and plan for appropriate chemical waste disposal [6].
- **Verification of Pore Formation:** You will need robust characterization techniques to confirm the success of the templating process. Consider using Scanning Electron Microscopy (SEM) to visualize pore morphology, Brunauer-Emmett-Teller (BET) analysis for surface area and porosity measurements, and mercury intrusion porosimetry for pore size distribution.

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To cite this document: Smolecule. [Basic Properties and Related Research Context]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1833096#zonyl-fs-300-as-pore-template-agent]

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